











- Initial Screening: Start with a broad gradient (e.g., 5-95% B over 30 minutes) to elute all components.
- Method Optimization: Adjust the gradient slope, mobile phase composition, and flow rate to achieve adequate separation (resolution > 2) between the parent peak and all degradation peaks.
- Method Validation: Validate the final method according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.

## Visualizations







